

Ethocyn: A Technical Guide to its Chemical Structure and Physicochemical Properties

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethocyn, a key ingredient in many cosmetic formulations, is recognized for its role in enhancing skin elasticity. This technical guide provides an in-depth analysis of the chemical structure and physicochemical properties of **Ethocyn** (also known by its chemical name, Ethoxyheptyl Bicyclooctanone). Due to the proprietary nature of this cosmetic ingredient, some physicochemical data is based on computed values, and specific experimental protocols for its characterization are not publicly available. This document compiles the known structural information, predicted properties, and explores its proposed mechanism of action related to elastin synthesis. General experimental methodologies for determining key physicochemical parameters are also outlined to provide a comprehensive scientific context.

Chemical Structure and Identification

Ethocyn is a bicyclic organic molecule with a distinct structure that contributes to its activity.[1] [2]

- IUPAC Name: (3aR,4S,6aR)-4-(5-ethoxyheptyl)-3,3a,4,5,6,6a-hexahydro-1H-pentalen-2-one[1]
- Synonyms: Ethoxyheptyl Bicyclooctanone, 6-(5-Ethoxy-1-heptyl)bicyclo(3,3,0)octan-3-one, 2(1H)-Pentalenone, 4-(5-ethoxyheptyl)hexahydro-[1][3]



CAS Number: 99778-68-4[1]

Molecular Formula: C₁₇H₃₀O₂[1][2]

Molecular Weight: 266.42 g/mol [2]

Chemical Structure:

Caption: 2D representation of the chemical structure of **Ethocyn**.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of a compound is crucial for formulation development and predicting its biological behavior. While specific experimental data for **Ethocyn** is limited, the following table summarizes available and computed values.

Property	Value	Source
Molecular Weight	266.42 g/mol	PubChem[2]
Molecular Formula	C17H30O2	PubChem[1][2]
Melting Point	Data not available	
Boiling Point	Data not available	-
Solubility	Data not available	-
рКа	Data not available	_
LogP (calculated)	4.3	PubChem[1]

Experimental Protocols for Physicochemical Property Determination

While specific experimental data for **Ethocyn** is not publicly available, the following are standard methodologies used to determine the key physicochemical properties listed above.

Melting Point



The melting point can be determined using a capillary melting point apparatus. A small, powdered sample is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded. For pure crystalline solids, this range is typically narrow.

Boiling Point

The boiling point of a liquid is determined by distillation. The substance is heated in a flask connected to a condenser. The temperature at which the liquid boils and its vapor condenses at a steady rate is recorded as the boiling point. For high-boiling-point liquids, vacuum distillation may be employed to prevent decomposition.

Solubility

Solubility is typically determined by the shake-flask method. An excess amount of the solid compound is added to a known volume of a solvent (e.g., water, ethanol) in a flask. The flask is then agitated at a constant temperature for a prolonged period to ensure equilibrium is reached. The concentration of the dissolved compound in the supernatant is then measured using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy.

pKa

The acid dissociation constant (pKa) can be determined by potentiometric titration. A solution of the compound is titrated with a standard solution of a strong acid or base. The pH of the solution is monitored throughout the titration. The pKa is the pH at which the compound is 50% ionized. Spectrophotometric methods can also be used if the ionized and non-ionized forms of the molecule have different UV-Vis absorption spectra.

LogP (Octanol-Water Partition Coefficient)

The LogP value, a measure of lipophilicity, is commonly determined using the shake-flask method. A solution of the compound is prepared in one of the two immiscible solvents (noctanol and water). An equal volume of the other solvent is added, and the mixture is shaken vigorously to allow for partitioning of the compound between the two phases. After separation of the layers, the concentration of the compound in each phase is measured, and the partition



coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. LogP is the base-10 logarithm of this ratio.

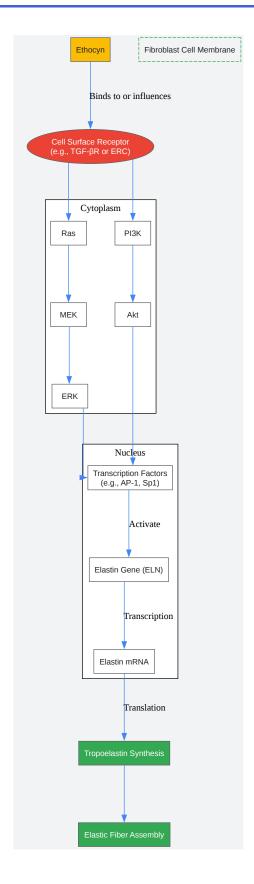
Proposed Mechanism of Action and Signaling Pathway

Ethocyn is reported to enhance skin elasticity by stimulating the production of elastin fibers in dermal fibroblasts. While the precise molecular mechanism has not been fully elucidated in publicly available literature, the known signaling pathways of elastogenesis provide a strong basis for a proposed mechanism.

Elastin synthesis in fibroblasts is a complex process regulated by various growth factors and signaling cascades. Transforming growth factor-beta (TGF- β) is a key cytokine known to upregulate elastin gene expression. The binding of TGF- β to its receptor can activate intracellular signaling pathways, including the Ras/MEK/ERK and PI3K/Akt pathways, which are known to be involved in regulating cell proliferation, differentiation, and protein synthesis. It is plausible that **Ethocyn** may modulate one or more of these pathways to stimulate elastin production.

Another potential target is the Elastin Receptor Complex (ERC), a cell surface receptor that binds to elastin-derived peptides and can trigger intracellular signaling. It is conceivable that **Ethocyn** could interact with this receptor or a related signaling component to initiate a cascade leading to increased elastin synthesis.





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Caption: Proposed signaling pathway for **Ethocyn**-induced elastin synthesis.



Conclusion

Ethocyn is a well-defined chemical entity with a specific molecular structure. While a complete, experimentally verified physicochemical profile is not publicly available, its identity is well-established. The proposed mechanism of action, centered on the stimulation of elastin synthesis in fibroblasts, is supported by the known biological pathways governing this process. Further research is warranted to fully elucidate the specific molecular targets and signaling cascades directly modulated by **Ethocyn**. This technical guide provides a foundational understanding for researchers and professionals in the fields of dermatology, cosmetic science, and drug development who are interested in the science behind this innovative ingredient.

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